

# A 419259 trihydrochloride stability in different solvents and temperatures

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## Compound of Interest

Compound Name: A 419259 trihydrochloride

Cat. No.: B10762261

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## Technical Support Center: A 419259 Trihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, solubility, and handling of **A 419259 trihydrochloride**.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended solvent for preparing a stock solution of **A 419259 trihydrochloride**?

**A1:** The choice of solvent depends on the desired stock concentration and experimental requirements. **A 419259 trihydrochloride** is soluble in several common laboratory solvents. For high concentration stock solutions, water and DMSO are recommended. It is also soluble in methanol at a lower concentration. Please refer to the solubility data table below for more details.

**Q2:** How should I store the solid **A 419259 trihydrochloride** powder?

**A2:** For long-term storage, it is recommended to store the solid powder at -20°C, where it can be stable for up to 3 to 4 years<sup>[1][2][3]</sup>. For shorter periods, storage at 4°C for up to 2 years is also an option<sup>[1]</sup>. Some suppliers suggest desiccating the powder and storing it at room

temperature. Always store the compound in a tightly sealed container to protect it from moisture[1].

Q3: What are the recommended storage conditions for stock solutions of **A 419259 trihydrochloride**?

A3: Stock solutions of **A 419259 trihydrochloride** should be stored at low temperatures to maintain stability. For storage up to 6 months, -80°C is recommended[1][4][5]. For shorter-term storage of up to 1 month, -20°C is suitable[1][4][5]. It is important to note that one supplier suggests that solutions are unstable and should be prepared fresh[3]. To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes[4].

Q4: For how long are the prepared stock solutions stable?

A4: Based on supplier recommendations, stock solutions are stable for up to 6 months when stored at -80°C and for up to 1 month when stored at -20°C[1][4][5]. However, for optimal activity, especially for sensitive in vivo experiments, it is highly recommended to prepare fresh solutions on the day of use[4].

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	Insufficient solvent volume or inadequate mixing. Hygroscopic nature of the solvent (especially DMSO).	Increase the solvent volume or try gentle warming and vortexing. The use of sonication can also aid in dissolution[4]. Ensure you are using a fresh, unopened bottle of anhydrous DMSO, as absorbed moisture can affect solubility[4].
Precipitation of the compound upon addition to aqueous media	The final concentration of the compound in the aqueous buffer is above its solubility limit. The organic solvent concentration in the final solution is too high.	Ensure the final concentration in your experimental setup is below the aqueous solubility limit. It is advisable to perform a pilot test to check for solubility at the desired final concentration. Minimize the volume of the organic stock solution added to the aqueous medium.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling. Repeated freeze-thaw cycles of the stock solution.	Always follow the recommended storage conditions. Prepare fresh solutions for each experiment or use aliquots that have not been subjected to multiple freeze-thaw cycles[4].
Low potency or lack of activity in assays	The compound may have degraded. Inaccurate concentration of the stock solution.	Use a freshly prepared stock solution or a new aliquot that has been stored properly. Verify the concentration of your stock solution.

## Data Summary

## Solubility of A 419259 Trihydrochloride

Solvent	Concentration	Notes	Reference
Water	up to 100 mM	-	
Water	50 mg/mL (84.46 mM)	Requires sonication to dissolve.	[4]
DMSO	up to 20 mM	-	
DMSO	1 mg/mL (1.69 mM)	Requires sonication. Use of newly opened DMSO is recommended as hygroscopic DMSO can impact solubility.	[4]
Methanol	1.4 mg/mL	-	[2]

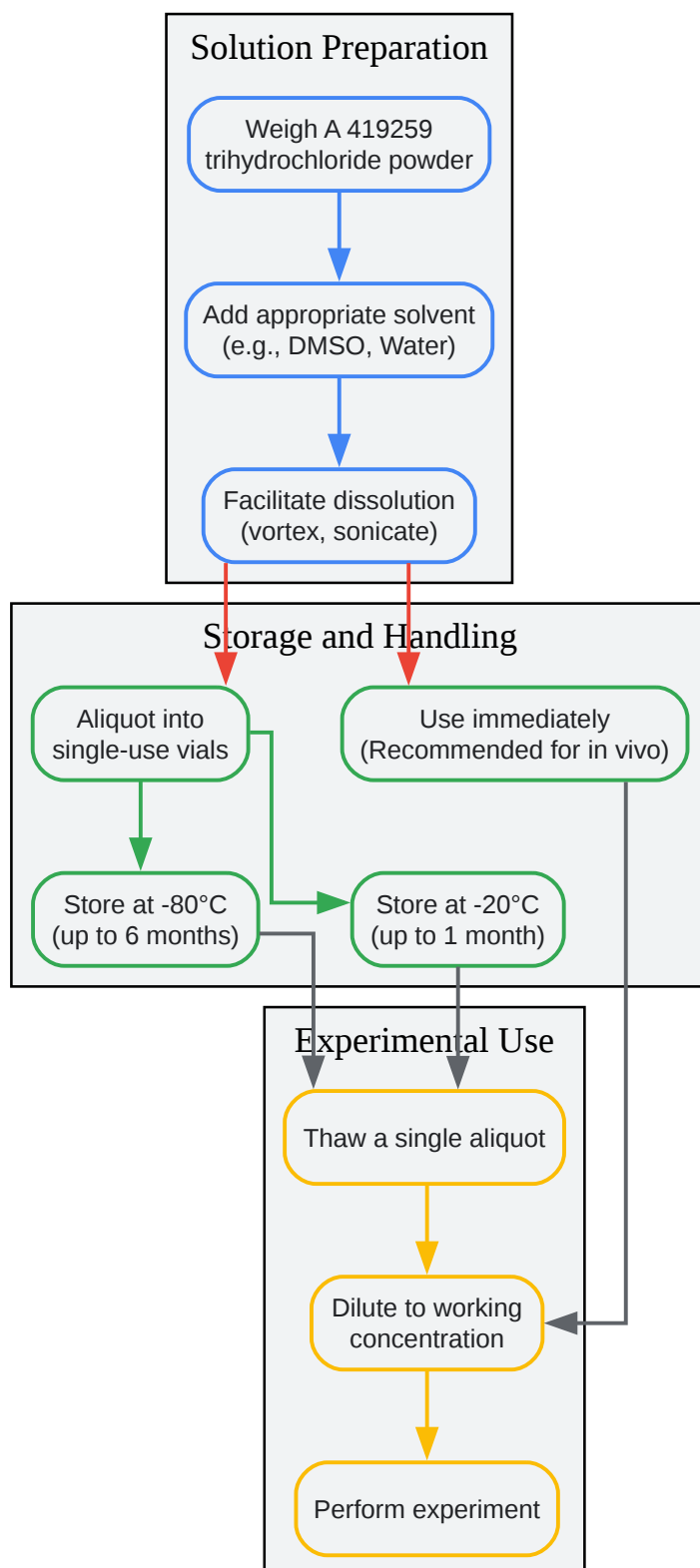
## Storage and Stability of A 419259 Trihydrochloride

Form	Temperature	Duration	Notes	Reference
Solid (Powder)	-20°C	≥ 4 years	Store in a sealed container, protected from moisture.	[2]
-20°C	3 years	[1][3]		
4°C	2 years	[1]		
Room Temperature	-	Requires desiccation.		
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.	[1][4][5]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[1][4][5]	

## Experimental Protocols & Visualizations

### Workflow for Preparation and Storage of A 419259 Trihydrochloride Stock Solution

The following diagram outlines the recommended procedure for preparing and storing stock solutions of **A 419259 trihydrochloride** to ensure stability and experimental reproducibility.

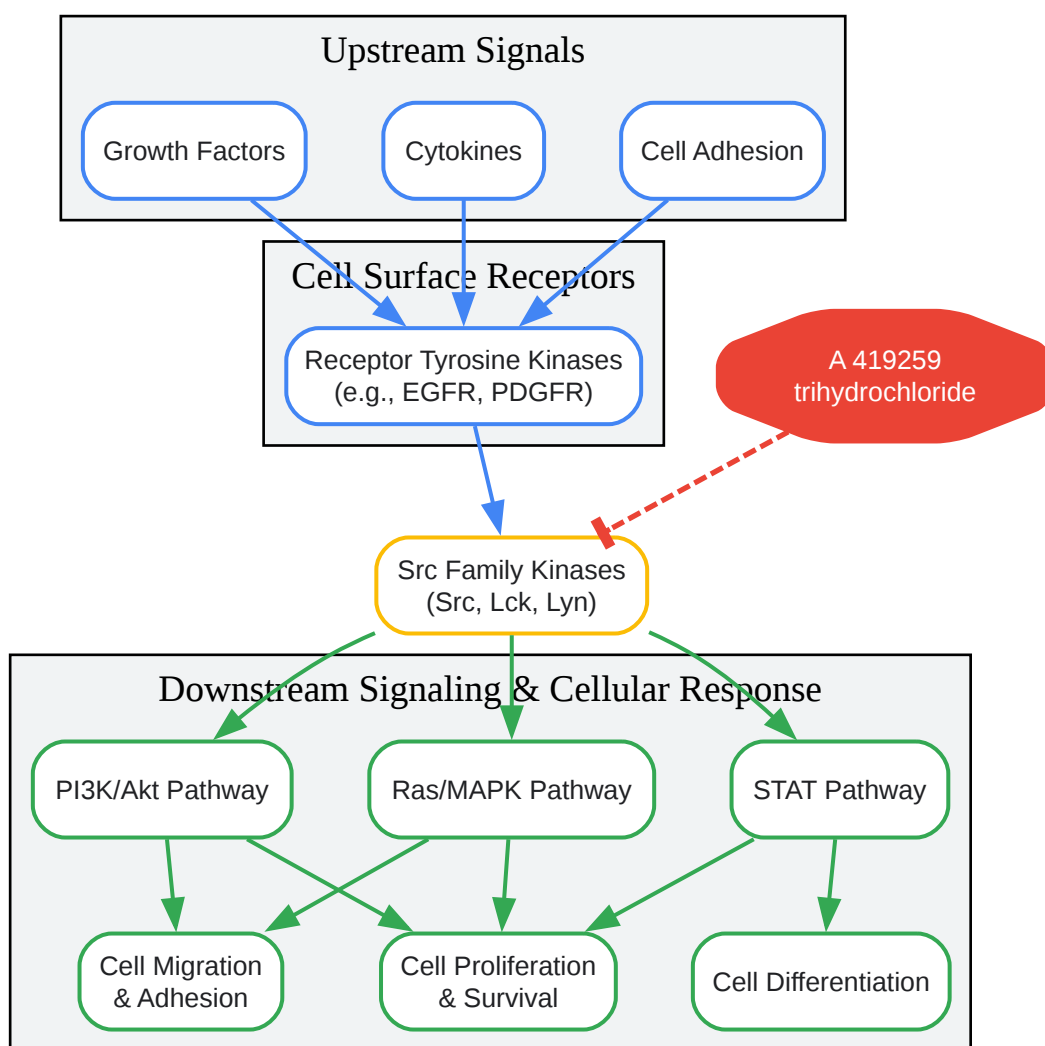


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Caption: Recommended workflow for the preparation and storage of **A 419259 trihydrochloride** solutions.

## A 419259 Trihydrochloride as an Inhibitor of the Src Family Kinase Signaling Pathway

**A 419259 trihydrochloride** is a potent inhibitor of Src family kinases (SFKs), which are key regulators of various cellular processes. The diagram below illustrates the general signaling pathway and the point of inhibition by A 419259.



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Caption: Inhibition of the Src family kinase signaling pathway by **A 419259 trihydrochloride**.

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